

An In-depth Technical Guide to the Physical Properties of But-3-enamide

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Compound of Interest

Compound Name: *but-3-enamide;hydron*

Cat. No.: *B12845355*

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This technical guide provides a comprehensive overview of the key physical properties of but-3-enamide, with a focus on its melting and boiling points. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis who require precise and reliable data for their work.

Core Physical Properties of But-3-enamide

But-3-enamide, a simple unsaturated amide, possesses distinct physical characteristics that are crucial for its handling, purification, and application in various chemical processes. The experimentally determined values for its primary physical properties are summarized below.

Physical Property	Value
Melting Point	66-68 °C
Boiling Point	207.5 °C at 760 mmHg
Density	0.94 g/cm ³
Flash Point	79.3 °C

Experimental Protocols for Property Determination

The following sections detail the standard laboratory methodologies that are typically employed to determine the melting and boiling points of a crystalline organic compound such as but-3-

enamide.

Determination of Melting Point

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. The most common and reliable method for determining the melting point of a compound like but-3-enamide is the capillary tube method, which can be performed using a Thiele tube or a digital melting point apparatus.

Protocol using a Digital Melting Point Apparatus:

- **Sample Preparation:** A small amount of dry, finely powdered but-3-enamide is packed into a capillary tube to a height of 2-3 mm. The packing is achieved by tapping the sealed end of the tube on a hard surface.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the digital melting point apparatus.
- **Heating and Observation:** The apparatus is programmed to heat at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- **Data Recording:** The temperature at which the first drop of liquid appears is recorded as the onset of melting. The temperature at which the entire sample becomes a clear liquid is recorded as the completion of melting. The melting point is reported as this temperature range.

Determination of Boiling Point

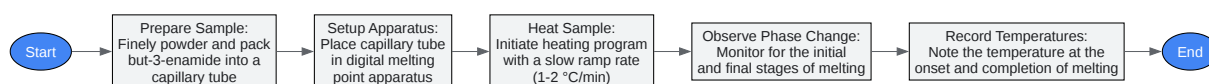
The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid and the liquid changes into a vapor. For but-3-enamide, which is a solid at room temperature, its boiling point is determined at a specific atmospheric pressure (760 mmHg). A common method for determining the boiling point of a small quantity of a liquid is the Siwoloboff method.

Protocol using the Siwoloboff Method (Micro Boiling Point Determination):

- **Sample Preparation:** A small amount of but-3-enamide is placed in a small test tube (fusion tube). A capillary tube, sealed at one end, is inverted and placed within the fusion tube containing the sample.
- **Apparatus Setup:** The fusion tube assembly is attached to a thermometer and immersed in a heating bath (e.g., a Thiele tube filled with mineral oil).
- **Heating and Observation:** The heating bath is heated gently. As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube.
- **Data Recording:** The heating is discontinued, and the bath is allowed to cool slowly. The temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube is recorded as the boiling point of the sample at the prevailing atmospheric pressure.

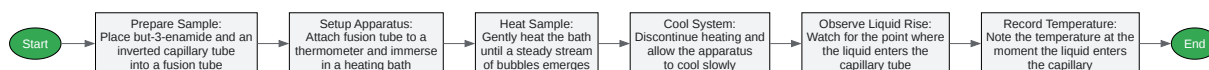
Visualized Experimental Workflows

The following diagrams illustrate the logical flow of the experimental procedures for determining the melting and boiling points of a chemical substance like but-3-enamide.



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Workflow for Melting Point Determination



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Workflow for Boiling Point Determination

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